

Essential Safety and Logistical Information for Handling Alisertib Sodium

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Alisertib Sodium

Cat. No.: B605311

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This guide provides crucial safety protocols and logistical plans for the handling and disposal of **Alisertib Sodium**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure a safe laboratory environment and minimize exposure risks.

Hazard Summary

Alisertib Sodium is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects.^[1] Appropriate personal protective equipment and handling procedures are essential to mitigate these risks.

Chemical and Physical Properties

A summary of the key quantitative data for **Alisertib Sodium** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C ₂₇ H ₁₉ ClFN ₄ NaO ₄
Molecular Weight	540.91 g/mol
GHS Classification	Acute toxicity, Oral (Category 4); Acute aquatic toxicity (Category 1); Chronic aquatic toxicity (Category 1)[1]
Occupational Exposure Limits	No specific occupational exposure limits (OELs) have been established. It is recommended to handle Alisertib Sodium as a potent compound and maintain exposure to the lowest possible levels.

Personal Protective Equipment (PPE)

The selection and use of appropriate PPE is the primary barrier against chemical exposure. The following PPE is mandatory when handling **Alisertib Sodium**.

Engineering Controls

- Ventilation: Always handle **Alisertib Sodium** in a well-ventilated area. For procedures that may generate dust or aerosols, a chemical fume hood is required.[1]

Personal Protective Equipment

- Eye Protection: Chemical safety goggles or a face shield must be worn to prevent eye contact.
- Hand Protection: Wear chemical-impermeable gloves, such as nitrile rubber.[2] Always inspect gloves for tears or punctures before use.
- Skin and Body Protection: A lab coat must be worn at all times. For large quantities or tasks with a high risk of splashing, consider additional protective clothing.
- Respiratory Protection: If engineering controls are not sufficient to control airborne concentrations, or during emergency situations, a NIOSH-approved respirator should be

used. For powdered forms, a particulate respirator is recommended.

Handling and Storage Procedures

Adherence to proper handling and storage protocols is critical for maintaining a safe laboratory environment.

Handling

- Review Safety Data Sheet (SDS): Before working with **Alisertib Sodium**, thoroughly read and understand its SDS.
- Avoid Contact: Take all necessary precautions to avoid direct contact with the skin, eyes, and clothing.^[1] Do not breathe dust or aerosols.^[2]
- Hygiene: Do not eat, drink, or smoke in areas where **Alisertib Sodium** is handled.^[1] Wash hands thoroughly after handling.^[1]

Storage

- Container: Keep the container tightly sealed.^[1]
- Conditions: Store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong acids, alkalis, and oxidizing agents.^[1]
- Temperature: For optimal stability, store the powder form at -20°C.^[1]

Spill and Disposal Plan

A clear and practiced plan for managing spills and disposing of waste is essential.

Spill Response

In the event of a spill, follow these steps:

- Evacuate: Immediately evacuate non-essential personnel from the spill area.^[2]
- Ventilate: Ensure the area is well-ventilated.

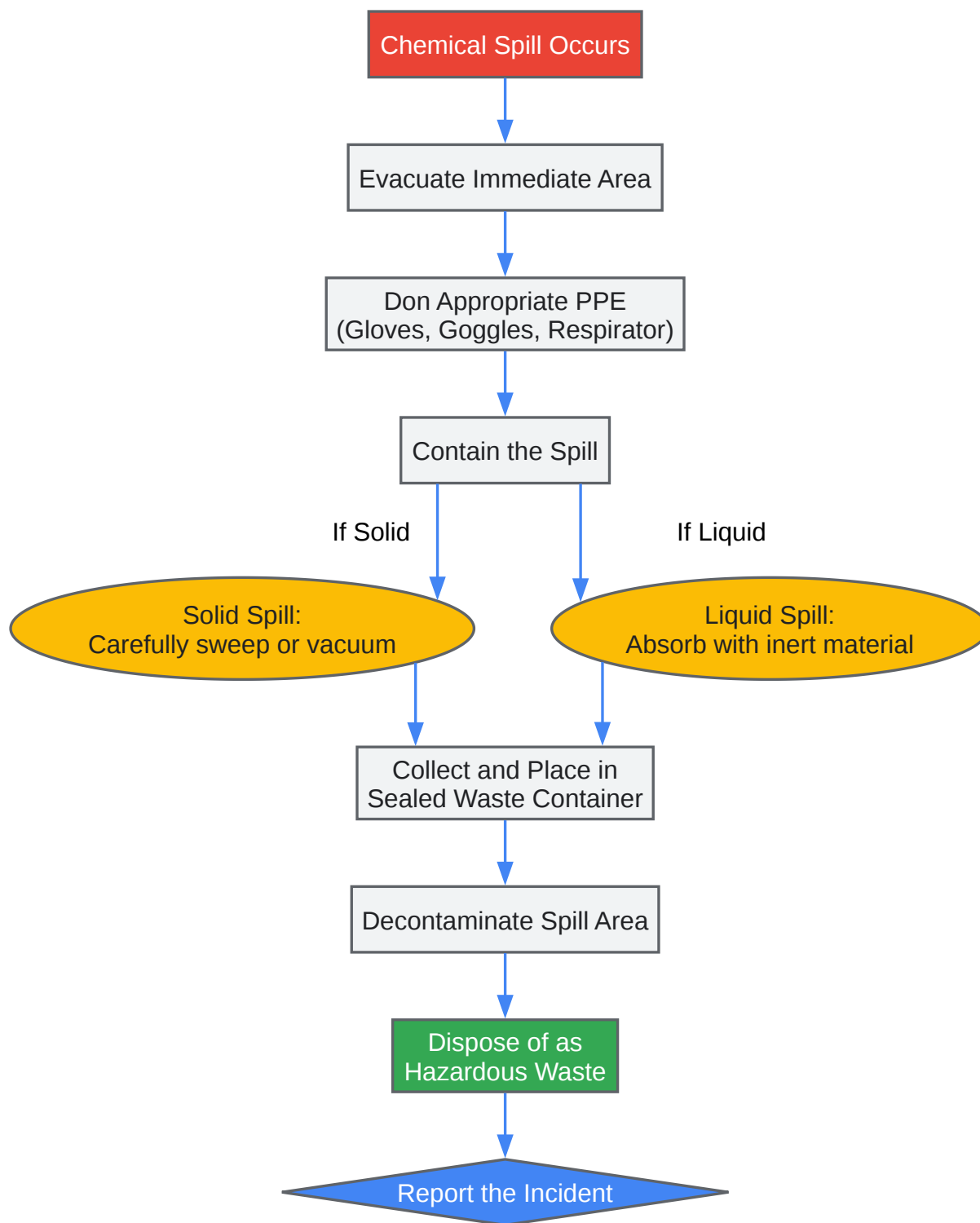
- Wear PPE: Don appropriate PPE, including respiratory protection, before re-entering the area.
- Containment: For solid spills, carefully sweep or vacuum the material, avoiding dust generation.^[3]^[4] Place the collected material into a sealed, labeled container for disposal.^[2]
- Cleaning: Clean the spill area thoroughly with a suitable decontamination solution.
- Report: Report the spill to the appropriate safety personnel.

Disposal

- Waste Characterization: **Alisertib Sodium** and any contaminated materials must be treated as hazardous waste.
- Disposal Procedure: Dispose of waste in accordance with all applicable local, state, and federal regulations.^[1] Do not dispose of down the drain or into the environment.^[1]

Visual Workflow: Chemical Spill Response

The following diagram outlines the step-by-step workflow for responding to a chemical spill of **Alisertib Sodium**.



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Caption: Workflow for **Alisertib Sodium** Spill Response.

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